

physicochemical properties of 3-Oxocyclobutanecarboxylic acid

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Compound of Interest

Compound Name: 3-Oxocyclobutanecarboxylic acid

Cat. No.: B151558

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An In-depth Technical Guide on the Physicochemical Properties of **3-Oxocyclobutanecarboxylic Acid**

Introduction

3-Oxocyclobutanecarboxylic acid (CAS No. 23761-23-1) is a versatile organic compound that has garnered significant attention within the scientific community.^[1] It is a white to off-white solid characterized by a four-membered cyclobutane ring containing both a ketone and a carboxylic acid functional group.^{[1][2][3]} This unique structure imparts a high degree of reactivity, making it a valuable intermediate and building block in organic synthesis.^{[1][4]} Its primary applications are in the pharmaceutical industry, where it serves as a key component in the synthesis of a wide range of Active Pharmaceutical Ingredients (APIs).^{[1][5]} Notably, it is used in the development of JAK inhibitors, CETP inhibitors, anticancer drugs, and treatments for autoimmune chronic inflammatory diseases.^{[1][5][6]}

Physicochemical Properties

The physicochemical properties of **3-Oxocyclobutanecarboxylic acid** are crucial for its application in chemical synthesis and drug development. These properties have been determined through various experimental and computational methods.

Quantitative Data Summary

A summary of the key quantitative physicochemical data for **3-Oxocyclobutanecarboxylic acid** is presented below.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₆ O ₃	[2][7][8]
Molecular Weight	114.10 g/mol	[1][2][7][9]
Melting Point	68.0 to 72.0 °C	[10]
69-70 °C	[1][2][3][11]	
Boiling Point	296 °C	[2][11][12]
Density	1.431 g/cm ³	[2][11][12]
pKa	4.35 ± 0.20 (Predicted)	[2][4][11]
Water Solubility	Slightly soluble	[2][5][6][11][13]
Appearance	Off-white/White solid/crystal	[1][2][5][10]
Flash Point	147 °C	[2][11][12]
Refractive Index	1.531	[2][12]
Vapor Pressure	0.000345 mmHg at 25°C	[2][12]
Storage Temperature	Room Temperature, Sealed in Dry, Keep in Dark Place	[2][5][11]

Experimental Protocols & Methodologies

Detailed experimental procedures are fundamental for the synthesis and characterization of **3-Oxocyclobutanecarboxylic acid**.

Synthesis of 3-Oxocyclobutanecarboxylic Acid

Several synthetic routes have been reported. One common, multi-step method involves the use of acetone, bromine, and malononitrile as starting materials.[1][5][14]

Example Protocol: Two-Step Synthesis from Diisopropyl Malonate[15][16][17]

- Step 1: Synthesis of Diisopropyl 3,3-dimethoxycyclobutane-1,1-dicarboxylate
 - Add N,N-dimethyl formamide (DMF) and potassium tert-butoxide to a reaction flask and cool in an ice bath to -5°C.[\[15\]](#)
 - Slowly add a solution of diisopropyl malonate in DMF to the flask over 3 hours.[\[15\]](#)[\[17\]](#)
 - After the addition is complete, warm the mixture to 20°C and stir for 1 hour.[\[15\]](#)
 - Add 2,2-dimethoxy-1,3-dibromopropane and stir for another hour.[\[15\]](#)
 - Heat the reaction mixture to 130-140°C and maintain for 85 hours to 4 days.[\[15\]](#)[\[17\]](#)
 - After the reaction, cool the mixture and evaporate most of the DMF.[\[15\]](#)
 - Add water and extract the product multiple times with n-heptane.[\[15\]](#)[\[16\]](#)
 - Dry the combined organic phases and obtain the intermediate product via reduced pressure distillation.[\[15\]](#)[\[16\]](#)
- Step 2: Hydrolysis to **3-Oxocyclobutanecarboxylic Acid**
 - Add the product from Step 1 to a reactor with water and concentrated hydrochloric acid.[\[15\]](#)[\[17\]](#)
 - Heat the mixture to 75-80°C and maintain for approximately 32 hours, then increase the temperature to 102-106°C and hold for 120 hours.[\[15\]](#)[\[17\]](#)
 - Evaporate a significant portion of the solvent.[\[16\]](#)[\[17\]](#)
 - Extract the resulting solution with a solvent like ether or dichloromethane.[\[5\]](#)[\[15\]](#)
 - Dry the combined organic layers over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under vacuum to yield the crude product.[\[5\]](#)[\[15\]](#)
 - The final product, **3-Oxocyclobutanecarboxylic acid**, can be further purified by recrystallization.[\[14\]](#)[\[15\]](#)

Determination of Physicochemical Properties

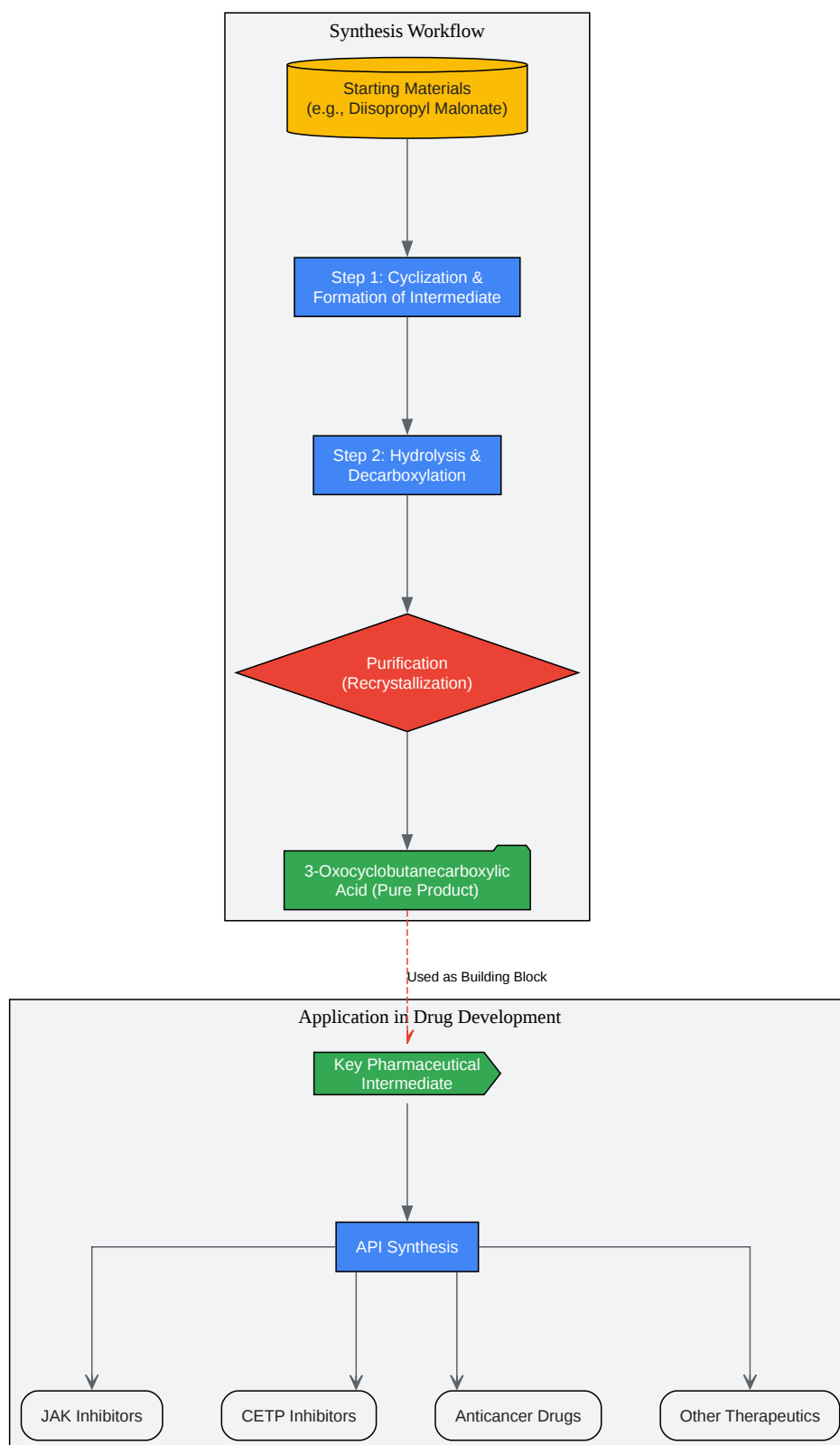
Standard analytical methods are employed to characterize the compound.

- **Melting Point Determination:** The melting point is determined using a standard melting point apparatus. A small, dry sample is packed into a capillary tube and heated slowly. The temperature range from the first sign of melting to the complete liquefaction of the solid is recorded. Purity can be assessed by the sharpness of the melting point range.[\[10\]](#)
- **Purity Analysis (Gas Chromatography - GC):** The purity of the compound is often determined by Gas Chromatography (GC). A solution of the compound is injected into the instrument, where it is vaporized and passed through a column. The retention time and peak area are used to identify and quantify the substance, with purity often specified as >97.0%.[\[10\]](#)
- **pKa Determination:** The pKa value, which measures the acidity of the carboxylic acid group, is typically predicted using computational software.[\[2\]](#)[\[11\]](#) Experimental determination involves titrating a solution of the acid with a standard base while monitoring the pH. The pH at the half-equivalence point corresponds to the pKa.[\[18\]](#)
- **Spectroscopic Analysis:**
 - **NMR Spectroscopy:** ^1H NMR and ^{13}C NMR spectra are used to confirm the molecular structure. For instance, a ^1H NMR spectrum in CDCl_3 would show characteristic signals for the protons on the cyclobutane ring.[\[5\]](#)[\[19\]](#)
 - **Mass Spectrometry (MS):** Mass spectrometry is used to determine the molecular weight and fragmentation pattern, confirming the compound's identity.[\[19\]](#)

Logical Workflow and Applications

3-Oxocyclobutanecarboxylic acid is not typically involved in signaling pathways itself but is a critical starting material for synthesizing molecules that are. Its role as a pharmaceutical intermediate is its most significant application.[\[1\]](#)[\[5\]](#)

The diagram below illustrates the logical workflow from the synthesis of **3-Oxocyclobutanecarboxylic acid** to its application as a key intermediate in the development of various classes of therapeutic drugs.



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